

Application Note: Preparation of DY131 Stock Solution in DMSO

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Compound of Interest

Compound Name: DY131

Cat. No.: B1241580

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Introduction

DY131, also known as GSK-9089, is a potent and selective agonist for the estrogen-related receptors $ERR\beta$ and $ERR\gamma$.^{[1][2]} It is a valuable tool in studying nuclear receptor signaling and its impact on cellular processes. Accurate and consistent preparation of a stock solution is the first critical step for any in vitro or in vivo experiment. Dimethyl sulfoxide (DMSO) is the recommended solvent for **DY131** due to its high solubilizing capacity for organic molecules.^[2] ^[3] This document provides a detailed protocol for the preparation, storage, and handling of a **DY131** stock solution in DMSO.

Materials and Chemical Properties

2.1 Materials

- **DY131** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Bath sonicator (recommended)

2.2 Chemical Properties of **DY131**

A summary of the key quantitative data for **DY131** is presented below.

Parameter	Value	Reference(s)
Molecular Formula	C ₁₈ H ₂₁ N ₃ O ₂	[2][3][4]
Molecular Weight	311.38 g/mol	[1][3][4][5]
CAS Number	95167-41-2	[3][4]
Appearance	Light yellow to green yellow solid	[3]
Solubility in DMSO	≥ 50-62 mg/mL (approx. 160-199 mM)	[3][4][5]
Purity	>98% (typical)	[6]

Note: It is crucial to use newly opened or properly stored anhydrous DMSO, as hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of **DY131**. [3][5][7]

Experimental Protocol: Preparing a 50 mM Stock Solution

This protocol describes the preparation of 1 mL of a 50 mM **DY131** stock solution. The formula can be adjusted for different volumes and concentrations.

3.1 Calculation

The fundamental formula for calculating the required mass of the compound is: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$

- To prepare 1 mL (0.001 L) of a 50 mM (0.050 mol/L) stock solution:

- $\text{Mass (mg)} = 0.050 \text{ mol/L} \times 0.001 \text{ L} \times 311.38 \text{ g/mol} \times 1000 \text{ mg/g}$
- $\text{Mass (mg)} = 15.57 \text{ mg}$

3.2 Step-by-Step Procedure

- Preparation: Before opening, allow the vial of **DY131** powder to equilibrate to room temperature for at least 60 minutes to prevent condensation.
- Weighing: Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh out 15.57 mg of **DY131** powder and transfer it into the tube.
- Solvent Addition: Add 1.0 mL of high-purity DMSO to the tube containing the **DY131** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes.
- Solubility Check: Visually inspect the solution for any undissolved particles. If precipitation is observed, sonicate the tube in a water bath for 5-10 minutes.^{[3][7]} Gentle warming (e.g., to 37°C) can also aid dissolution.^[8]
- Final Preparation: Once the **DY131** is fully dissolved, the clear stock solution is ready for use or storage.

Storage and Stability

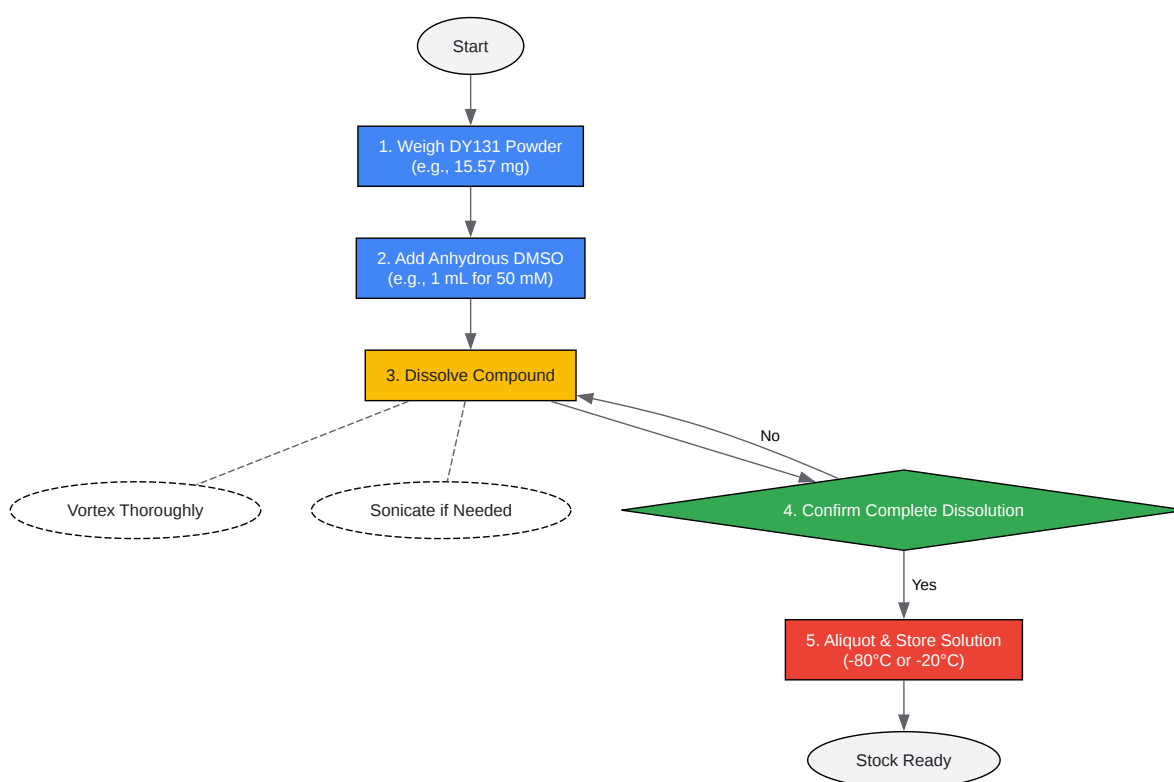
Proper storage is essential to maintain the bioactivity of the compound.

- Solid Powder: **DY131** powder should be stored at -20°C for long-term stability (up to 3 years).^{[1][3][7]}
- DMSO Stock Solution:
 - For optimal stability, store the stock solution in small aliquots in tightly sealed vials to avoid repeated freeze-thaw cycles.
 - Store aliquots at -80°C for up to 2 years or at -20°C for up to 1 year.^{[1][3][7]}

Safety Precautions

- Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Handle **DY131** powder in a chemical fume hood or a well-ventilated area to minimize inhalation risk.
- DMSO is an aprotic solvent known to facilitate the absorption of chemicals through the skin. [9] Avoid all direct skin contact with the solvent and the final stock solution. If contact occurs, wash the affected area immediately and thoroughly with water.
- Consult the Safety Data Sheet (SDS) for **DY131** and DMSO before handling.

Visualized Workflow



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Caption: Workflow for **DY131** stock solution preparation.

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